

Physical & Chemical Properties of BAY-876

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Compound Focus: Bay-876

CAS No.: 1799753-84-6

Cat. No.: S520545

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Property	Value
CAS Number	1799753-84-6 [1] [2] [3]
Molecular Formula	C ₂₄ H ₁₆ F ₄ N ₆ O ₂ [1] [4]
Molecular Weight	496.42 g/mol [2] [4]
Purity	≥ 98% [1] [3]
Appearance	Solid, White to off-white powder [4]

Solubility Data & Solution Preparation

Solvent	Solubility	Notes / Preparation Method
DMSO	257.5 mg/mL (518.71 mM) [4]	Recommended for preparing high-concentration stock solutions. Sonication is recommended to aid dissolution [4].
Ethanol	3 mg/mL (6.04 mM) [4]	Sonication is recommended [4].
Water	< 1 mg/mL (insoluble or slightly soluble) [4]	Not suitable for direct dissolution.

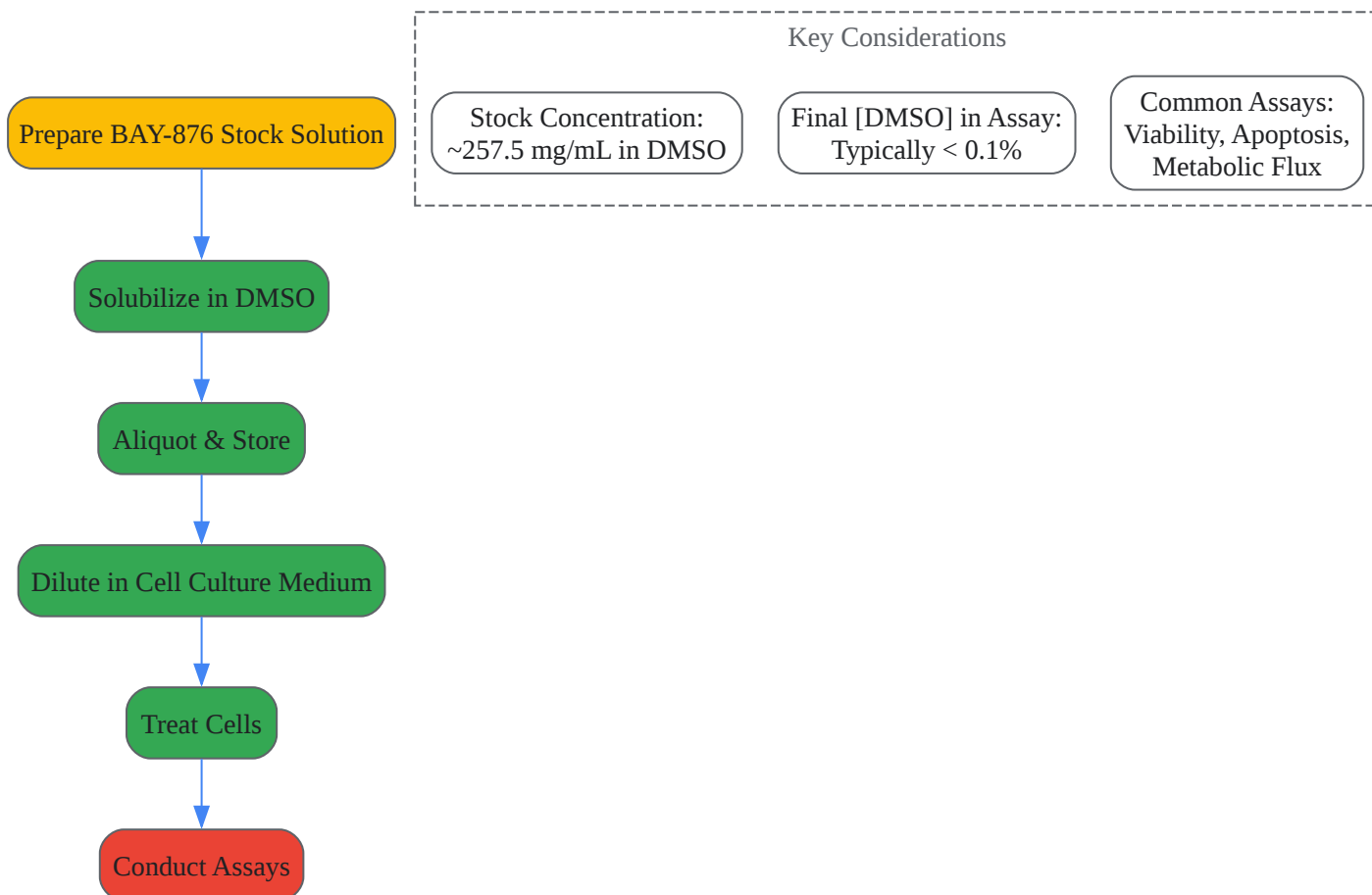
For laboratory experiments, **BAY-876** is typically prepared as a high-concentration stock solution in DMSO, which can then be diluted into aqueous buffers or culture media. The final DMSO concentration in cell-based assays should be kept low (commonly below 0.1-0.5%) to avoid cytotoxicity [5].

Experimental Context from Research Studies

BAY-876 is a potent and highly selective inhibitor of the Glucose Transporter 1 (GLUT1), with an IC_{50} of 2 nM [1] [2] [3]. Its ability to dissolve in DMSO is central to its use in research, as illustrated by these common experimental protocols:

- **In vitro cell culture:** Studies on colorectal cancer, head and neck squamous carcinoma, and lung cancer cells typically dissolve **BAY-876** in DMSO first, then dilute it into the culture medium for treatment. The final DMSO concentration is kept low (e.g., 0.1% or less) to avoid solvent toxicity [6] [7] [5].
- **In vivo administration:** For animal studies, such as research in mouse xenograft models, **BAY-876** is often prepared as a suspension for oral gavage using vehicles like 0.5% carboxymethylcellulose (CMC) [6] or 0.5% hydroxypropyl methyl cellulose with 0.1% Tween 80 [4], rather than being administered in a DMSO-based solution.

The diagram below outlines a general experimental workflow for using **BAY-876** in cell-based assays, based on the methodologies described in the research [6] [7] [5].



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Key Handling Information

- **Storage:** It is recommended to store the **BAY-876** powder at -20°C for long-term stability (e.g., 3 years). Stock solutions in DMSO are typically stable at -80°C for about one year [4].
- **Solubilization:** If the powder or solution does not dissolve easily during preparation, brief sonication (using a water bath sonicator) is an effective method to help it fully dissolve [4].

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References

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